

Application Note: Detecting MEB55-Induced DNA Damage Using the Comet Assay

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Compound of Interest		
Compound Name:	MEB55	
Cat. No.:	B13440341	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

MEB55 is a synthetic analog of strigolactones, a class of plant hormones that have shown promise as anti-cancer agents.[1][2] Studies have indicated that MEB55 can inhibit the growth of various cancer cell lines, in part by inducing DNA damage and halting DNA repair mechanisms.[1][2] The single cell gel electrophoresis (SCGE) assay, commonly known as the Comet assay, is a sensitive and rapid method for detecting DNA damage, including single- and double-strand breaks, in individual eukaryotic cells.[3][4] Its versatility makes it a valuable tool in genotoxicity testing, drug development, and research on DNA damage and repair.[5][6] This application note provides a detailed protocol for using the alkaline Comet assay to quantify DNA damage in cells treated with MEB55.

Principle of the Comet Assay

The Comet assay is based on the principle that damaged cellular DNA, containing fragments and breaks, will migrate further in an electric field compared to undamaged, supercoiled DNA.

[7] The core steps involve:

 Encapsulation: Single cells are embedded in a low-melting-point agarose gel on a microscope slide.

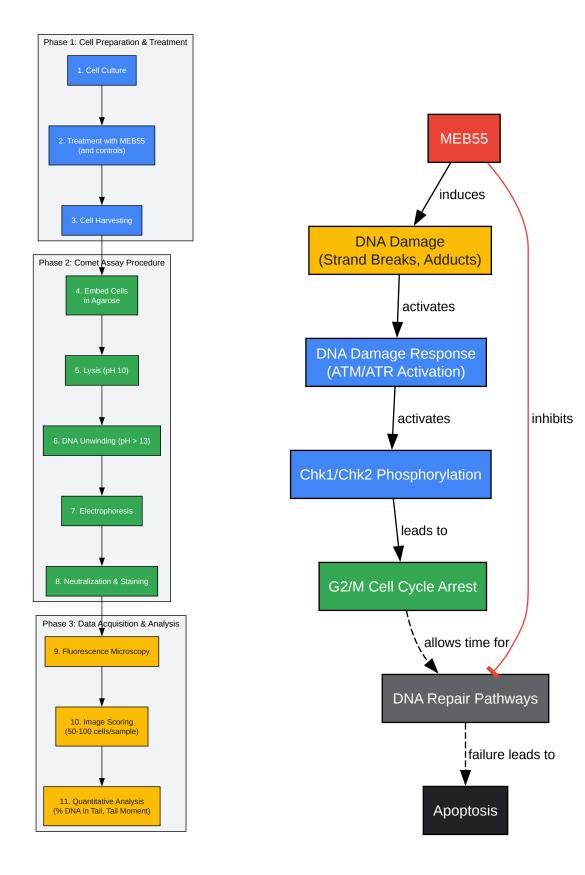


- Lysis: The cells are treated with a high-salt and detergent solution to lyse the cellular and nuclear membranes, leaving behind DNA "nucleoids".[8]
- DNA Unwinding: The slides are immersed in an alkaline buffer (pH > 13) to unwind the DNA, exposing single-strand breaks and alkali-labile sites.
- Electrophoresis: The unwound DNA is subjected to electrophoresis. The negatively charged DNA migrates towards the anode.[7] Relaxed and broken DNA fragments move more freely from the nucleoid, forming a "comet tail". Undamaged DNA remains in the head of the comet.
- Visualization & Analysis: The DNA is stained with a fluorescent dye and visualized using a fluorescence microscope. The intensity and length of the comet tail relative to the head are proportional to the amount of DNA damage.[9]

Experimental Workflow

The overall workflow for the Comet assay is a multi-step process from cell preparation to final data analysis.





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